

Application Notes and Protocols: Preparation of LASSBio-1135 Stock Solution in DMSO

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Compound of Interest

Compound Name: LASSBio-1135

Cat. No.: B10816846

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

LASSBio-1135 is an orally active, dual antagonist of the Transient Receptor Potential Vanilloid 1 (TRPV1) and an inhibitor of Tumor Necrosis Factor-alpha (TNF- α) production.^{[1][2][3]} It belongs to the imidazo[1,2-a]pyridine class of compounds and has demonstrated efficacy in models of inflammatory and neuropathic pain.^{[1][2][3]} As a modulator of key targets in pain and inflammation pathways, **LASSBio-1135** is a valuable tool for in vitro and in vivo studies. Proper preparation of stock solutions is critical for ensuring experimental reproducibility and accuracy. This document provides a detailed protocol for the preparation, storage, and handling of **LASSBio-1135** stock solutions in Dimethyl Sulfoxide (DMSO).

Data Presentation

A summary of the key quantitative data for **LASSBio-1135** is provided in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	286.33 g/mol	[1][4][5]
Chemical Formula	C ₁₈ H ₁₄ N ₄	[1][4][5]
CAS Number	852453-71-5	[4][5]
Appearance	White to off-white solid powder	[5]
Solubility in DMSO	2.87 mg/mL (10.02 mM)	[4]
6.67 mg/mL (23.29 mM) with sonication and warming to 60°C	[5][6]	
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[5]
Storage (in DMSO)	-80°C for up to 6 months; -20°C for up to 1 month	[5]

Experimental Protocols

Materials:

- **LASSBio-1135** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials (amber or wrapped in foil to protect from light)
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, for enhancing solubility)
- Pipettes and sterile filter tips

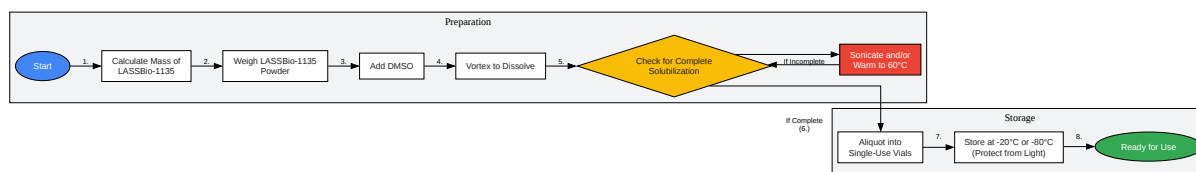
Protocol for Preparing a 10 mM **LASSBio-1135** Stock Solution:

- Pre-experimental Calculations:
 - To prepare a 10 mM stock solution, the required mass of **LASSBio-1135** can be calculated using the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - For example, to prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 286.33 \text{ g/mol} / 1000 = 2.8633 \text{ mg}$
- Weighing **LASSBio-1135**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out the calculated amount of **LASSBio-1135** powder (e.g., 2.86 mg) and add it to the tube.
- Dissolving in DMSO:
 - Add the desired volume of high-purity DMSO to the tube containing the **LASSBio-1135** powder. For a 10 mM solution with 2.86 mg of the compound, add 1 mL of DMSO.
 - Tightly cap the tube.
- Solubilization:
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution for any undissolved particles.
 - If particles remain, sonication is recommended to achieve complete dissolution.^[4] For higher concentrations (up to 23.29 mM), warming the solution to 60°C may also be necessary.^{[5][6]}
- Storage and Handling:
 - Once the **LASSBio-1135** is completely dissolved, the stock solution should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

- Store the aliquots in amber vials or tubes wrapped in foil to protect them from light.
- For long-term storage (up to 6 months), store the aliquots at -80°C.[5] For short-term storage (up to 1 month), -20°C is suitable.[5]
- When preparing working solutions, it is recommended that the stock solution concentration be at least 1000 times higher than the final working concentration for cell-based experiments to minimize the final DMSO concentration in the assay.[4]

Mandatory Visualization

The following diagram illustrates the workflow for preparing a **LASSBio-1135** stock solution in DMSO.



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Caption: Workflow for **LASSBio-1135** stock solution preparation.

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